

A Comparative Guide to IBX and Other Common Oxidizing Agents in Synthesis

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Compound of Interest

Compound Name: 2-Iodoxybenzoic acid

Cat. No.: B1214923

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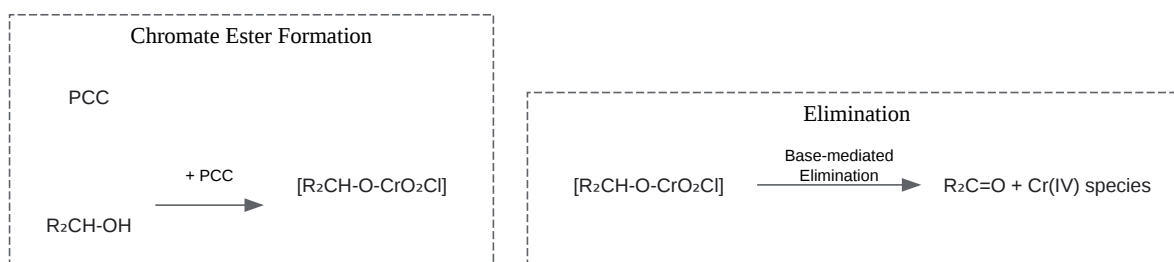
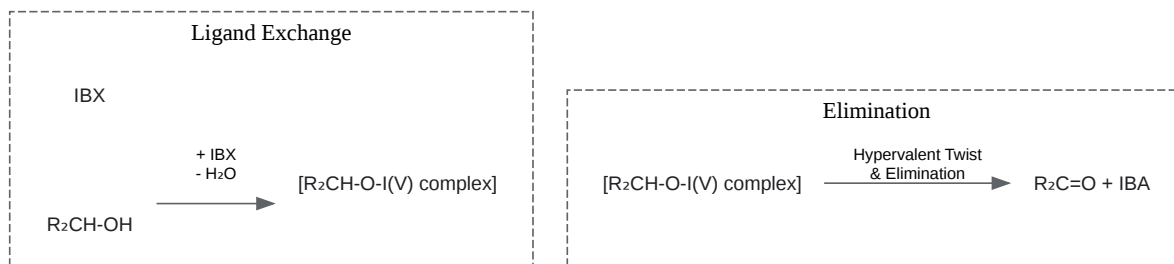
In the landscape of synthetic organic chemistry, the oxidation of alcohols to aldehydes and ketones is a cornerstone transformation. The choice of an oxidizing agent is critical, dictating the reaction's efficiency, selectivity, and scalability. This guide provides an objective comparison of **2-Iodoxybenzoic acid** (IBX) with other widely used oxidizing agents: Pyridinium Chlorochromate (PCC), Swern Oxidation, and Dess-Martin Periodinane (DMP). This comparison is supported by experimental data and detailed protocols to aid researchers, scientists, and drug development professionals in selecting the optimal reagent for their synthetic challenges.

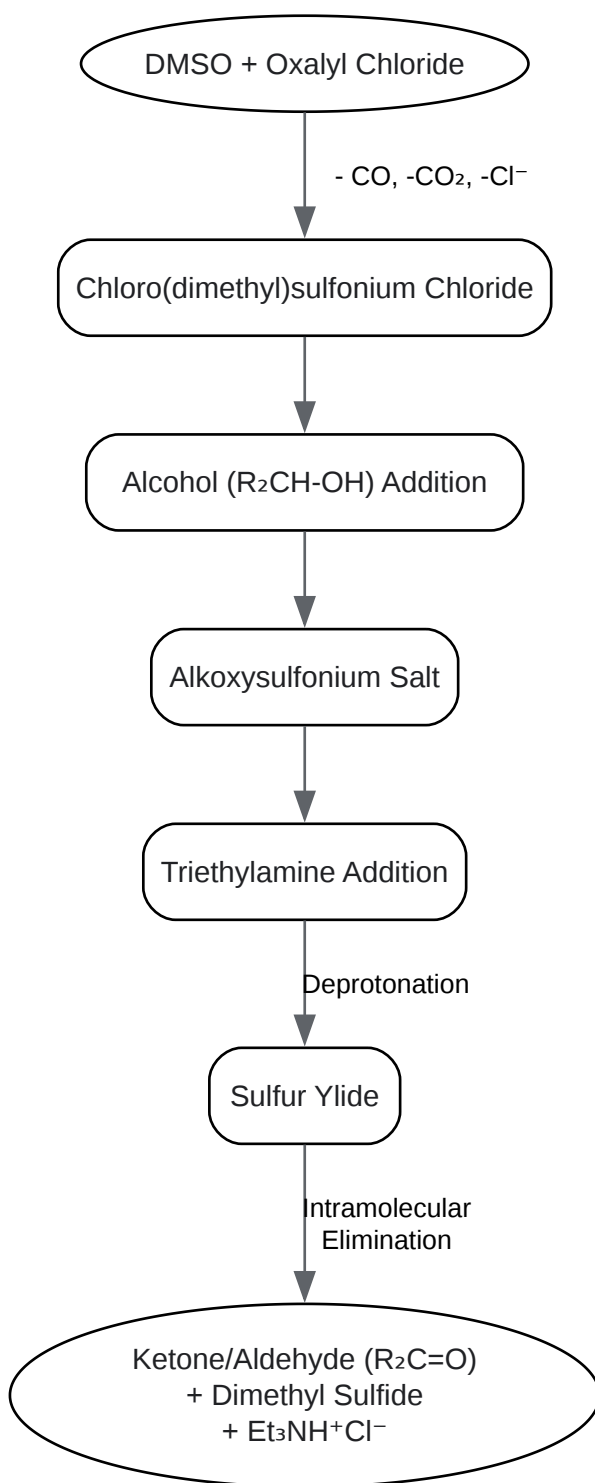
Section 1: Mechanisms of Action

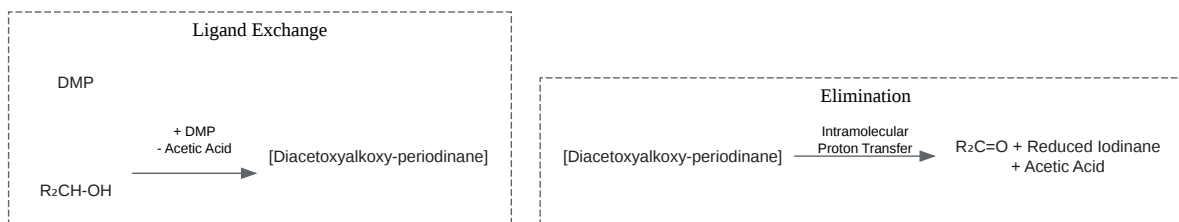
Understanding the mechanism of each oxidant is key to predicting its reactivity and compatibility with various substrates.

2-Iodoxybenzoic Acid (IBX)

IBX is a hypervalent iodine(V) reagent that oxidizes alcohols to carbonyl compounds. The reaction typically proceeds through a ligand exchange mechanism. The alcohol coordinates to the iodine center, followed by a "hypervalent twist" and subsequent elimination to yield the carbonyl compound, water, and the reduced 2-iodosobenzoic acid (IBA).^[1] This process is known for its mild conditions and high functional group tolerance.^{[2][3]}







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References

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- 3. IBX-Mediated Organic Transformations in Heterocyclic Chemistry-A Decade Update - PMC [pmc.ncbi.nlm.nih.gov]
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